

5,7-Dihydroxy-4-Methylphthalide: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5,7-Dihydroxy-4-Methylphthalide

Cat. No.: B057823

[Get Quote](#)

CAS Number: 27979-57-3

Chemical Formula: C₉H₈O₄

Molecular Weight: 180.16 g/mol

Abstract

5,7-Dihydroxy-4-methylphthalide is a key biosynthetic intermediate of mycophenolic acid (MPA), a potent immunosuppressant. This technical guide provides an in-depth overview of its chemical properties, synthesis, biological activities, and its role in the mycophenolic acid biosynthetic pathway. Detailed experimental protocols, quantitative biological data, and spectroscopic information are presented to support researchers in drug discovery and development.

Chemical and Physical Properties

5,7-Dihydroxy-4-methylphthalide is a phthalide derivative with two hydroxyl groups and a methyl group attached to the benzene ring. Its structure plays a crucial role in its biological activity and its function as a precursor in the biosynthesis of more complex natural products.^[1]
^[2]

Property	Value	Reference
IUPAC Name	5,7-dihydroxy-4-methyl-1(3H)-isobenzofuranone	[1]
Synonyms	5,7-Dihydroxy-4-methylisobenzofuran-1(3H)-one	[1]
Appearance	White to off-white solid	
Melting Point	>250 °C (decomposes)	
Solubility	Soluble in DMSO and methanol	
InChI	InChI=1S/C9H8O4/c1-4-5-3-13-9(12)8(5)7(11)2-6(4)10/h2,10-11H,3H2,1H3	[2]
InChIKey	GXYQICKPCCBIIX-UHFFFAOYSA-N	[2]
SMILES	<chem>Cc1c(O)cc2C(=O)OCc2c1O</chem>	[2]

Biosynthesis of Mycophenolic Acid

5,7-Dihydroxy-4-methylphthalide is a critical intermediate in the fungal biosynthesis of mycophenolic acid.[3][4][5] The pathway involves a series of enzymatic reactions, starting from acetyl-CoA and malonyl-CoA.

Mycophenolic Acid Biosynthesis Pathway



[Click to download full resolution via product page](#)

Caption: Biosynthetic pathway of Mycophenolic Acid from primary metabolites.

Biological Activity

5,7-Dihydroxy-4-methylphthalide exhibits a range of biological activities, including immunosuppressive and antimicrobial properties.

Immunosuppressive Activity

The compound has been shown to inhibit the proliferation of lymphocytes, a key aspect of the immunosuppressive effect of its downstream product, mycophenolic acid.

Assay	Cell Type	Stimulant	IC ₅₀	Reference
Lymphocyte Proliferation	Mouse Splenic Lymphocytes	LPS	3 μ M	[6]
Lymphocyte Proliferation	Mouse Splenic Lymphocytes	Concanavalin A	17 μ M	[6]

Antimicrobial Activity

5,7-Dihydroxy-4-methylphthalide has demonstrated activity against pathogenic fungi.

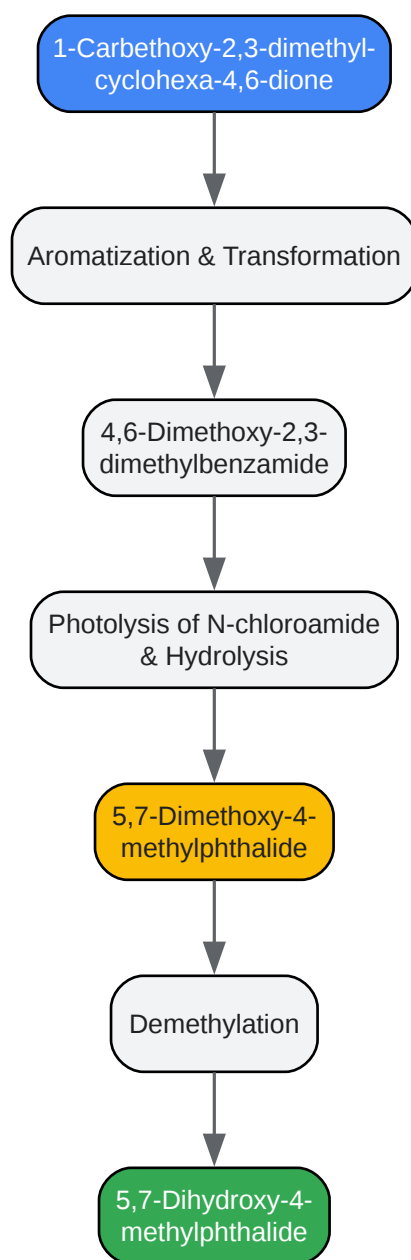
Organism	Assay	IC ₅₀ / MIC	Reference
Cryptococcus neoformans	Antifungal Susceptibility	IC ₅₀ = 18.08 µg/mL	[6]

Experimental Protocols

Synthesis of 5,7-Dihydroxy-4-methylphthalide

Several synthetic routes to **5,7-Dihydroxy-4-methylphthalide** have been reported. A common method involves the aromatization of a cyclohexanedione derivative, followed by a series of functional group manipulations.[7]

Example Synthetic Workflow:



[Click to download full resolution via product page](#)

Caption: Generalized synthetic workflow for **5,7-Dihydroxy-4-methylphthalide**.

A detailed experimental protocol for a five-step synthesis from 3,5-dimethoxybenzyl alcohol has also been described, with an overall yield of 72%.^[7]

Lipopolysaccharide (LPS)-Induced Lymphocyte Proliferation Assay

This assay is used to evaluate the immunosuppressive activity of compounds by measuring their effect on the proliferation of B-lymphocytes stimulated by LPS.

Protocol Outline:

- Cell Preparation: Isolate splenocytes from a mouse and prepare a single-cell suspension.
- Cell Seeding: Seed the splenocytes in a 96-well plate at a density of 5×10^5 cells/well.
- Compound Treatment: Add varying concentrations of **5,7-Dihydroxy-4-methylphthalide** to the wells.
- Stimulation: Add LPS to the wells at a final concentration of 10 $\mu\text{g/mL}$.
- Incubation: Incubate the plate for 48 hours at 37°C in a humidified 5% CO₂ incubator.
- Proliferation Measurement: Add [³H]-thymidine to each well and incubate for another 18 hours. Harvest the cells and measure the incorporation of [³H]-thymidine using a scintillation counter.
- Data Analysis: Calculate the IC₅₀ value, which is the concentration of the compound that inhibits cell proliferation by 50%.

Spectroscopic Data

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H NMR spectrum of a closely related compound, 5-hydroxy-7-methoxy-4-methylphthalide, in DMSO-d₆ shows characteristic signals for the methyl, methoxy, methylene, and aromatic protons.[8][9] While a detailed spectrum for **5,7-Dihydroxy-4-methylphthalide** is not readily available in the provided results, the expected signals would include:

- A singlet for the methyl group protons.
- A singlet for the methylene protons of the lactone ring.
- A singlet for the aromatic proton.
- Broad singlets for the two hydroxyl protons.

Mass Spectrometry (MS)

The mass spectrum of 5-hydroxy-7-methoxy-4-methylphthalide shows a $[M+H]^+$ ion at m/z 195.0, consistent with a molecular weight of 194 Da.^[10] For **5,7-Dihydroxy-4-methylphthalide**, the expected $[M+H]^+$ ion would be at m/z 181.05. The fragmentation pattern would likely involve losses of water, carbon monoxide, and the methyl group.

Infrared (IR) Spectroscopy

The IR spectrum is expected to show characteristic absorption bands for the hydroxyl (O-H stretch, broad), lactone carbonyl (C=O stretch, strong), and aromatic (C=C stretch) functional groups.

Safety and Handling

There is no specific safety data sheet (SDS) available for **5,7-Dihydroxy-4-methylphthalide** in the provided search results. However, based on its chemical structure and the SDS for similar compounds, the following precautions should be taken:

- **Handling:** Use in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Avoid inhalation of dust and contact with skin and eyes.
- **Storage:** Store in a cool, dry place, away from incompatible materials such as strong oxidizing agents.
- **Toxicity:** The toxicological properties have not been fully investigated. Handle with care and assume it may be harmful if swallowed, inhaled, or in contact with skin.

Conclusion

5,7-Dihydroxy-4-methylphthalide is a molecule of significant interest due to its role as a key intermediate in the biosynthesis of the immunosuppressant mycophenolic acid. Its own inherent biological activities, though modest, provide a basis for further investigation and potential derivatization in drug discovery programs. This technical guide consolidates the available information on its chemistry, biology, and experimental methodologies to serve as a valuable resource for the scientific community.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. GSRS [precision.fda.gov]
- 2. GSRS [gsrs.ncats.nih.gov]
- 3. pnas.org [pnas.org]
- 4. biorxiv.org [biorxiv.org]
- 5. researchgate.net [researchgate.net]
- 6. caymanchem.com [caymanchem.com]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. scielo.br [scielo.br]
- To cite this document: BenchChem. [5,7-Dihydroxy-4-Methylphthalide: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b057823#5-7-dihydroxy-4-methylphthalide-cas-number-27979-57-3]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com